

Application Notes: Azido-PEG3-azide for Click Chemistry Crosslinking

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Compound of Interest

Compound Name: Azido-PEG3-azide

CAS No.: 101187-39-7

Cat. No.: B1666261

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Introduction

Azido-PEG3-azide is a hydrophilic, bifunctional crosslinker used in click chemistry.[1][2] It consists of a short polyethylene glycol (PEG) spacer flanked by two terminal azide (N_3) groups. This structure allows for the covalent linkage of two alkyne-containing molecules through either a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or a Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) reaction.[3][4] The PEG3 spacer enhances aqueous solubility, reduces aggregation of conjugates, and provides a flexible linkage between the two conjugated molecules.[2][5]

Key Features & Applications

- **Homobifunctional Crosslinking:** The presence of two azide groups enables the crosslinking of two molecules that have been functionalized with terminal or strained alkynes.
- **Enhanced Solubility:** The hydrophilic PEG linker improves the solubility of the crosslinker and the resulting conjugate in aqueous buffers, which is highly beneficial for biological applications.[2][6]

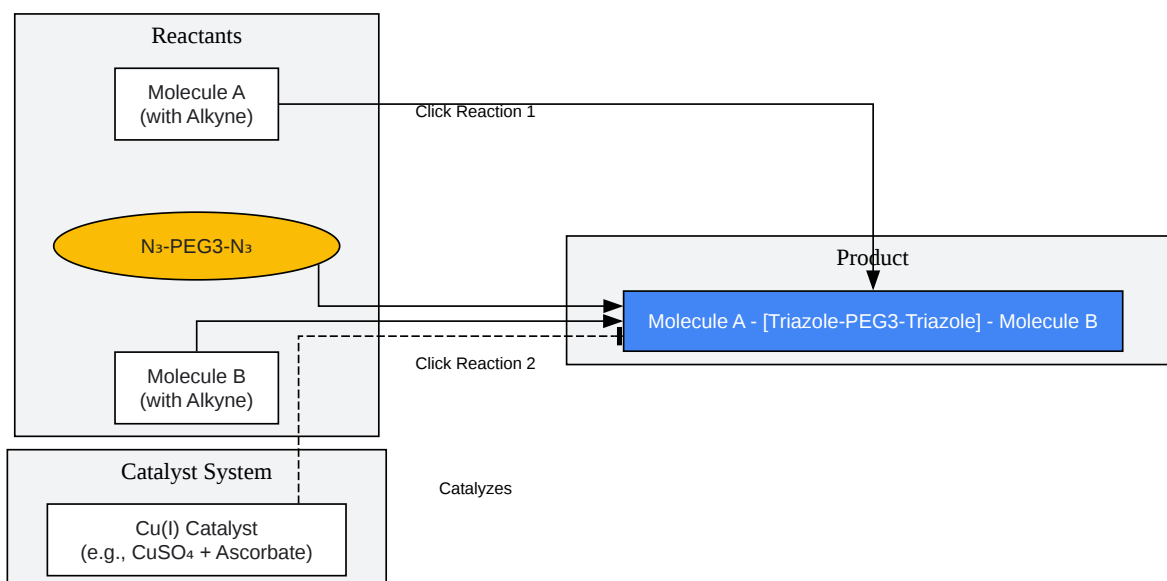
- **Biocompatibility:** In its copper-free (SPAAC) application, the reaction is bioorthogonal and can be performed in living systems without the cytotoxicity associated with copper catalysts. [5][7]
- **Versatility:** **Azido-PEG3-azide** is a versatile tool for various applications in research and drug development, including:
 - **Antibody-Drug Conjugate (ADC) Development:** Crosslinking targeting antibodies to cytotoxic payloads. [2][8]
 - **PROTAC Synthesis:** Linking a target protein-binding ligand to an E3 ubiquitin ligase ligand. [5]
 - **Biomolecule Labeling and Imaging:** Conjugating fluorophores or other imaging agents to biomolecules. [5]
 - **Hydrogel Formation:** Creating crosslinked polymer networks for biomaterials.
 - **Surface Modification:** Immobilizing biomolecules onto surfaces for diagnostics. [5]

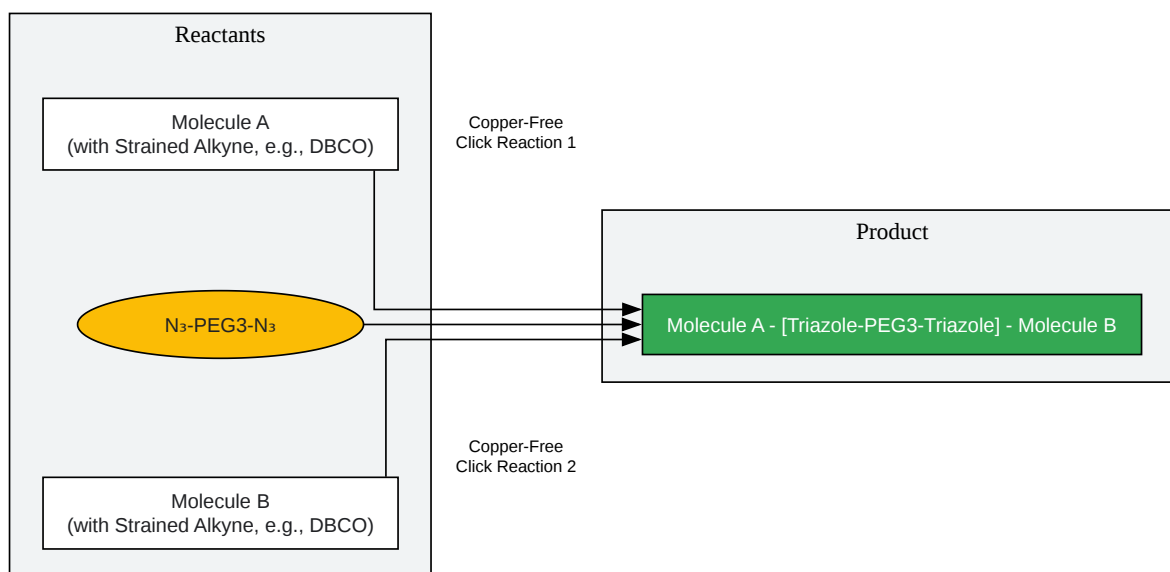
Mechanism of Action: Click Chemistry

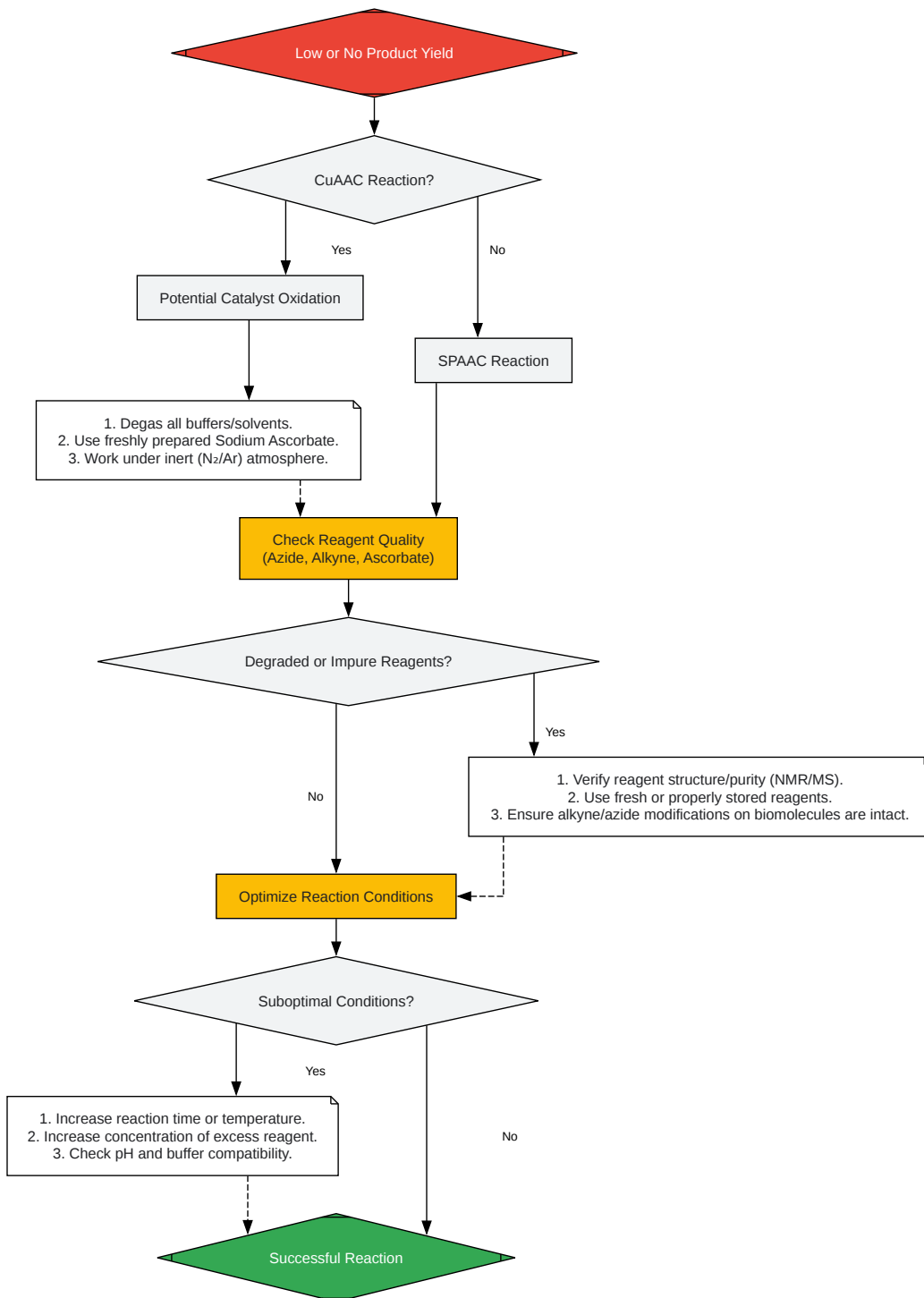
Click chemistry describes a class of reactions that are rapid, high-yielding, and highly specific. [4][9] **Azido-PEG3-azide** participates in two main types of click reactions:

- **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** This reaction involves the use of a Copper(I) catalyst to join an azide with a terminal alkyne, forming a stable 1,4-disubstituted triazole ring. [4][10] The reaction is robust but requires a copper catalyst, which can be toxic to living cells. To mitigate this, a reducing agent like sodium ascorbate is used to maintain copper in its active Cu(I) state, and a stabilizing ligand (e.g., THPTA, TBTA) is often included to protect biomolecules and enhance reaction efficiency. [11][12]
- **Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC):** This is a copper-free click reaction that utilizes a strained cyclooctyne, such as dibenzocyclooctyne (DBCO) or bicyclo[6.1.0]nonyne (BCN). [5][7] The ring strain of the alkyne provides the energy needed to drive the reaction forward without a catalyst, making it ideal for applications in living systems. [7][13]

Visualized Workflows and Mechanisms







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